

3'-Methoxypropiofenone CAS number

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Compound of Interest

Compound Name: 3'-Methoxypropiofenone

Cat. No.: B1296965

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Chemical and Physical Properties

3'-Methoxypropiofenone is an organic compound classified as a ketone.[1][2] It presents as a colorless to pale yellow liquid under standard conditions.[3][4][5] Its molecular structure features a propionyl group attached to an anisole moiety, which confers its specific reactivity, particularly in electrophilic aromatic substitution reactions.[3] The compound is relatively insoluble in water but shows good solubility in organic solvents like ethanol, methanol, and diethyl ether.[3]

Table 1: Physicochemical Properties of **3'-Methoxypropiofenone**

Property	Value	Source(s)
CAS Number	37951-49-8	[1][2][6][7][8]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][7][8][9][10]
Molecular Weight	164.20 g/mol	[1][8][10][11]
Appearance	Colorless to light yellow liquid	[3][4][5][8]
Boiling Point	259 °C	[2][7][8]
Melting Point	~ -7 °C	[3]
Density	~ 1.016 - 1.081 g/cm ³	[7][8]
Flash Point	98.9 ± 13.4 °C	[7]
Refractive Index	~ 1.501 - 1.523	[7][8]
InChI Key	LPDJHUUWTGXTCU- UHFFFAOYSA-N	[1][8][11]

Applications in Synthesis

3'-Methoxypropiophenone is a versatile chemical intermediate with significant applications in various industrial sectors.[3]

- **Pharmaceutical Industry:** It is a critical precursor in the synthesis of numerous active pharmaceutical ingredients (APIs).[12] A prominent example is its use as a key intermediate in the production of Tapentadol, a centrally acting analgesic for moderate to severe pain.[1][13][14] The compound's structure allows for facile transformations to build the complex molecular architecture of such drugs.
- **Agrochemical Industry:** The chemical framework of **3'-Methoxypropiophenone** is utilized in the synthesis of certain herbicides and insecticides.[1][3] By modifying its structure, chemists can develop agents that target specific physiological pathways in pests to improve crop yields.[1][3]
- **Research and Development:** Beyond its established industrial uses, it serves as a valuable building block in academic and industrial research to develop new synthetic methodologies

and novel organic molecules.[\[3\]](#)

Experimental Protocols

Several synthetic routes for **3'-Methoxypropioophenone** have been developed, ranging from classical methods to more modern, sustainable approaches.

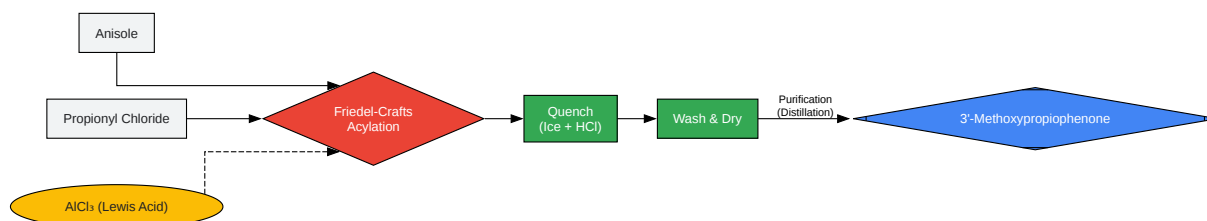
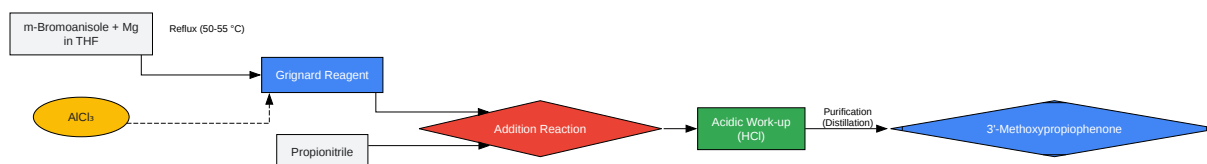
Synthesis via Grignard Reaction with Propionitrile

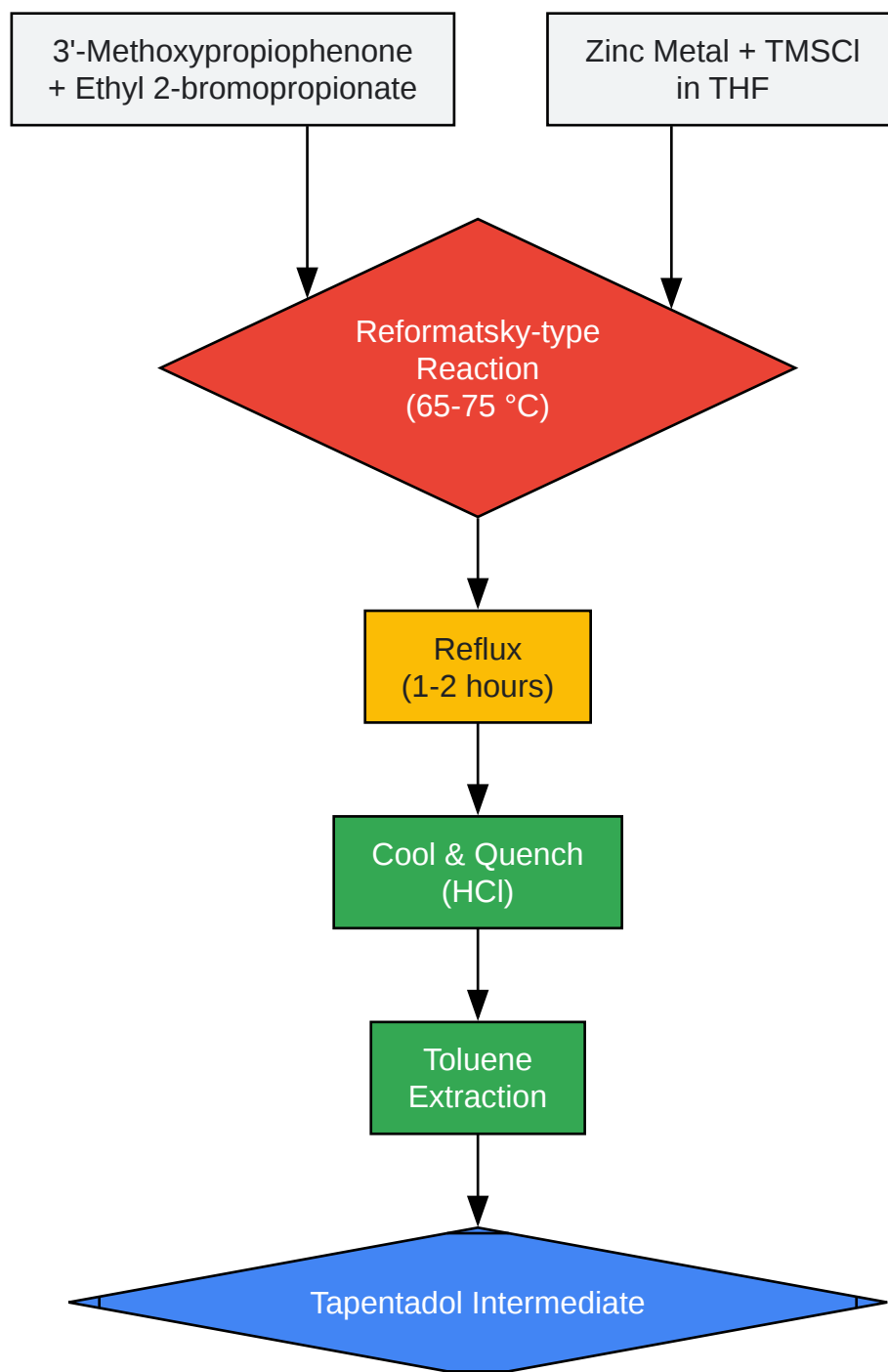
This method involves the reaction of a Grignard reagent, prepared from m-bromoanisole, with propionitrile.[\[13\]](#)[\[15\]](#)

Experimental Protocol:

- Grignard Reagent Formation:
 - To a reaction flask equipped with a reflux condenser and a dropping funnel, add 24.0 g (1.0 mol) of magnesium powder, 3.0 g of anhydrous aluminum trichloride, and 300 mL of tetrahydrofuran (THF).[\[13\]](#)
 - Slowly add a mixture of 187.1 g (1.0 mol) of m-bromoanisole and 300 mL of THF from the dropping funnel.[\[13\]](#)[\[15\]](#)
 - Control the reaction temperature to maintain a gentle reflux (50-55 °C).[\[13\]](#)[\[15\]](#)
 - After the addition is complete, continue to heat at reflux for 0.5-1.0 hour to ensure the complete reaction of magnesium.[\[13\]](#)[\[15\]](#)
- Reaction with Propionitrile:
 - Cool the prepared Grignard reagent.
 - Slowly add 55.1 g (1.0 mol) of propionitrile to the stirred Grignard reagent.[\[13\]](#)[\[15\]](#)
 - After the addition, allow the reaction to proceed for another 1.0-2.0 hours.[\[13\]](#)[\[15\]](#)
- Work-up and Purification:

- Cool the reaction mixture in a cold water bath and slowly add 3.0 mol/L hydrochloric acid to decompose the addition product.[7][13]
- Separate the inorganic and organic phases.[7][13]
- Remove the THF from the organic phase by distillation under atmospheric pressure.[13]
- The crude product is then purified by vacuum distillation to yield **3'-Methoxypropioophenone**. [7]





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